

In Silico Characterization & Design of 2-Chloro-5-(3-oxetanyl)pyridine Derivatives

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Compound of Interest

Compound Name: 2-Chloro-5-(3-oxetanyl)pyridine

Cat. No.: B8506745

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Executive Summary

The incorporation of oxetane rings into heteroaromatic scaffolds has emerged as a transformative strategy in modern medicinal chemistry, popularized by the "Wuitschik-Carreira" principles. The specific scaffold **2-Chloro-5-(3-oxetanyl)pyridine** represents a high-value building block, offering a unique combination of a reactive electrophilic handle (2-chloro) for library expansion and a metabolic "sink" (3-oxetanyl) that modulates physicochemical properties.

This guide provides a rigorous in silico modeling framework for this scaffold. Unlike standard aliphatic chains, the strained oxetane ring requires specialized handling in molecular mechanics and quantum calculations to accurately predict conformation, basicity (pKa), and metabolic fate.

Part 1: Structural & Electronic Basis

The "Gem-Dimethyl" and Carbonyl Bioisostere

The 3-oxetanyl group is not merely a spacer; it is a bioisostere for both gem-dimethyl groups and carbonyls. In the context of the pyridine ring, the oxetane oxygen acts as a weak hydrogen

bond acceptor (HBA) while the ring itself introduces a defined dipole vector perpendicular to the pyridine plane.

Feature	Carbonyl (C=O)	gem-Dimethyl (C(Me) ₂)	Oxetane (C ₃ H ₆ O)
H-Bond Acceptor	Strong	None	Moderate (Lone pairs exposed)
Lipophilicity (ΔLogP)	Lowers	Increases	Lowers (Amphiphilic)
Metabolic Liability	Reductive/Oxidative	Oxidative (Methyls)	Generally Stable (Ring opening rare)
Conformation	Planar (sp ²)	Tetrahedral (sp ³)	Puckered/Planar (Dynamic)

Conformational Dynamics: The Puckering Problem

Standard force fields often treat 4-membered rings as planar or rigidly puckered. However, the oxetane ring in **2-Chloro-5-(3-oxetanyl)pyridine** exhibits a low energy barrier between puckered conformers (~8.7° puckering angle).

- **Modeling Risk:** Using rigid ligands in docking may miss the "induced fit" required for the oxetane to nestle into narrow hydrophobic clefts.
- **Solution:** Use Quantum Mechanics (QM) derived torsion scans for the Pyridine-Oxetane bond to parameterize the force field.

Electronic Modulation of the Pyridine

The oxetane ring at the C5 position exerts an inductive electron-withdrawing effect (-I) on the pyridine ring, potentially lowering the pKa of the pyridine nitrogen compared to a standard alkyl group. This is critical for optimizing solubility and hERG avoidance.

Part 2: Computational Protocols (The "How-To")

Protocol A: Quantum Mechanical Geometry Optimization

To accurately capture the ring strain and the Pyridine-Oxetane torsion, Density Functional Theory (DFT) is required.

Step-by-Step Workflow:

- Initial Conformer Generation: Generate 5-10 conformers using a stochastic search (e.g., RDKit ETKDG).
- QM Optimization:
 - Software: Gaussian / ORCA / Psi4
 - Functional/Basis Set: ω B97X-D / 6-311G(d,p) (Includes dispersion corrections critical for ring packing).
 - Solvation: IEFPCM (Water) to mimic physiological environment.
- Frequency Calculation: Ensure no imaginary frequencies to confirm a true minimum.
- ESP Charge Calculation: Generate Merz-Kollman (MK) charges for subsequent MD parameterization.

Protocol B: Force Field Parameterization

Standard force fields (e.g., GAFF, OPLS_2005) may struggle with the specific strain energy of the oxetane-pyridine bond.

- Recommended Force Field: OPLS3e or OPLS4 (Schrödinger) has superior coverage for strained heterocycles.
- Alternative (Open Source): GAFF2 with custom torsion parameters derived from the QM scan in Protocol A.

Protocol C: Reactive Docking (Covalent Inhibitors)

The "2-Chloro" moiety is a classic electrophile for S_NAr reactions, often used to synthesize libraries. However, if the target contains a nucleophilic cysteine (e.g., BTK, EGFR), this scaffold can be modeled as a covalent warhead precursor.

Workflow:

- Define Reaction: Nucleophilic attack of Cys-SH on C2-Pyridine, displacing Cl-.
- Transition State Modeling: Locate the Transition State (TS) using QM (B3LYP/6-31G*) to validate the activation energy barrier.
- Covalent Docking: Use a "link atom" approach where the C2-S(Cys) bond is defined, and the ligand is minimized in situ.

Part 3: ADMET & Reactivity Modeling

Metabolic Stability Prediction

The oxetane ring is generally metabolically stable, but the pyridine ring is susceptible to N-oxidation or oxidation at the C6 position.

In Silico Prediction Strategy:

- Site of Metabolism (SOM): Use FAME 3 or SMARTCyp to predict P450 oxidation sites.
- Expectation: The oxetane ring should show low SOM probability compared to the pyridine nitrogen or unsubstituted pyridine carbons. If the oxetane is predicted as a primary SOM (ring opening), flag the compound for experimental microsome stability assay immediately.

Physicochemical Profiling (Data Summary)

Comparison of the **2-Chloro-5-(3-oxetanyl)pyridine** core against common analogs.

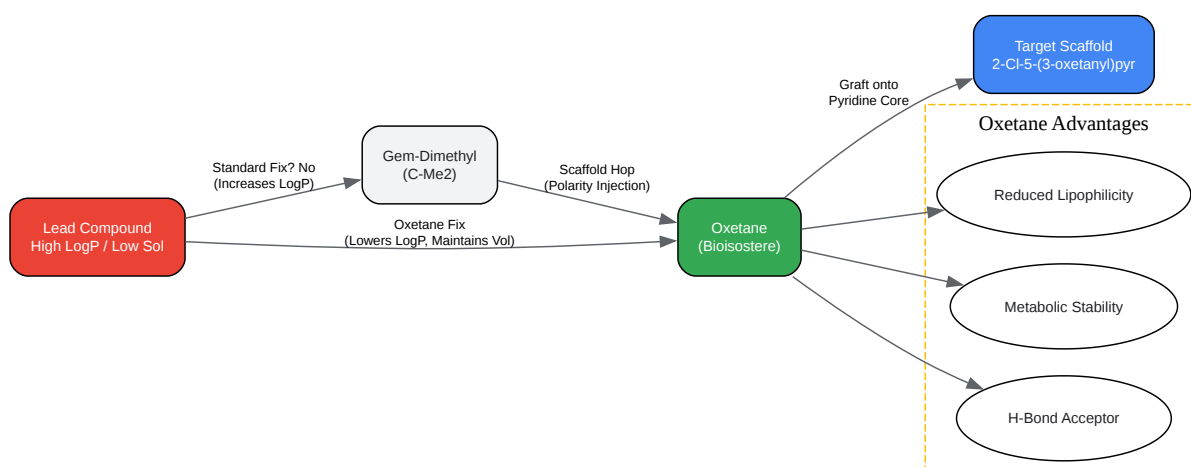
Property	5-Isopropyl Analog	5-Oxetanyl Analog (Target)	5-Morpholino Analog
cLogP	~2.5	~1.2	~1.0
TPSA (Å²)	12.9	22.1	24.5
Solubility (LogS)	-3.5 (Poor)	-1.8 (Good)	-1.5 (Good)
LE (Ligand Eff.)	High	Very High	Moderate (Mass penalty)

Note: Data represents calculated averages based on standard QSPR models (SwissADME).

Part 4: Visualization & Logic

Bioisosteric Design Logic

The following diagram illustrates the logical flow of selecting the oxetanyl-pyridine scaffold to solve specific medicinal chemistry problems (Solubility vs. Lipophilicity).

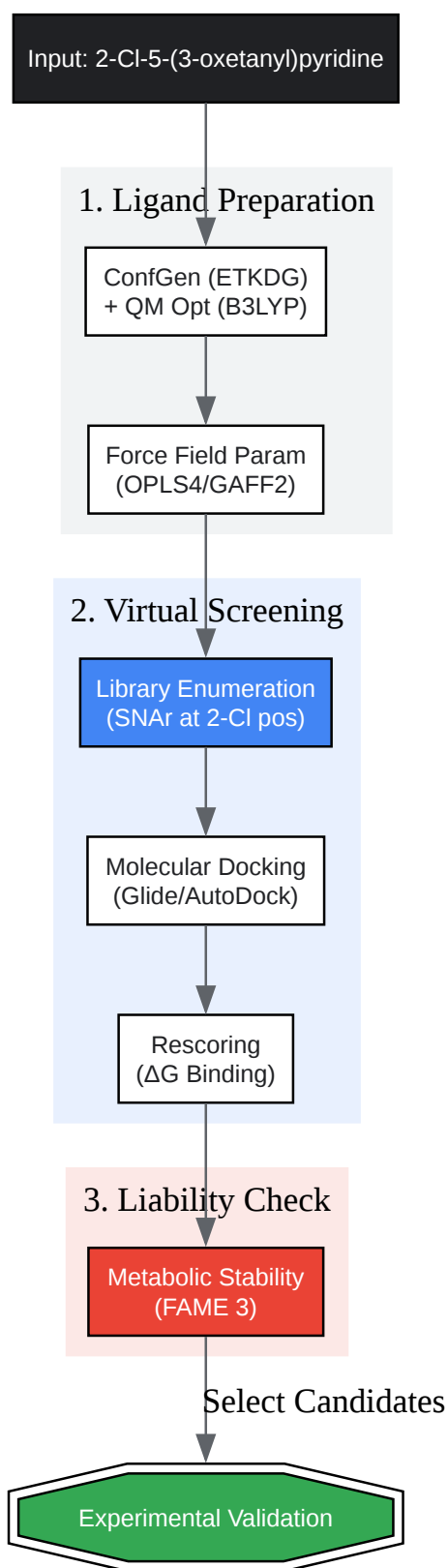


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Caption: Decision tree for selecting the oxetane moiety to resolve lipophilicity issues while maintaining steric bulk.

Computational Workflow: From Structure to Hit

This workflow details the specific steps for modeling derivatives of the **2-Chloro-5-(3-oxetanyl)pyridine** core.



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Caption: Integrated computational workflow for expanding and validating the oxetanyl-pyridine library.

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Sources

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